

Personal protective equipment for handling (Z)-Methyl icos-11-enoate

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Compound of Interest

Compound Name: (Z)-Methyl icos-11-enoate

Cat. No.: B157279

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Essential Safety and Handling Guide for (Z)-Methyl icos-11-enoate

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(Z)-Methyl icos-11-enoate** (CAS No. 2390-09-2). The following procedures are designed to ensure safe laboratory operations and proper logistical management of this biochemical reagent.

Hazard Identification and Classification

(Z)-Methyl icos-11-enoate is not classified as a hazardous substance according to the OSHA 2012 Hazard Communication Standard (29 CFR 1910.1200).^{[1][2]} It also does not meet the criteria for GHS hazard classification.^[3] However, adherence to standard laboratory safety protocols is essential to minimize any potential risks. The material is a combustible liquid and may pose a slight fire hazard when exposed to heat or flame.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(Z)-Methyl icos-11-enoate** is provided in the table below.

Property	Value
Synonyms	Methyl cis-11-eicosenoate, Methyl gondoate
CAS Number	2390-09-2
Molecular Formula	C ₂₁ H ₄₀ O ₂
Molecular Weight	324.55 g/mol
Physical State	Liquid
Appearance	Colorless
Storage Temperature	-20°C (Freezer)

Source:[1][4][5][6][7]

Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for the safe handling and management of **(Z)-Methyl icos-11-enoate** in a laboratory setting.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any signs of damage or leaks.
- Storage: Store the container in a freezer at -20°C to maintain product quality.[1] Keep the container tightly closed in a dry and well-ventilated area.[1]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[1]

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **(Z)-Methyl icos-11-enoate**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical goggles. Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Wear general protective gloves, such as lightweight rubber gloves.[2]
Skin and Body Protection	A lab coat or overalls should be worn. Work clothes should be laundered separately.[2]
Respiratory Protection	Generally not required under normal handling conditions with adequate ventilation. If aerosols or mists are generated, use a NIOSH-certified respirator.[2][8]

Handling Procedures

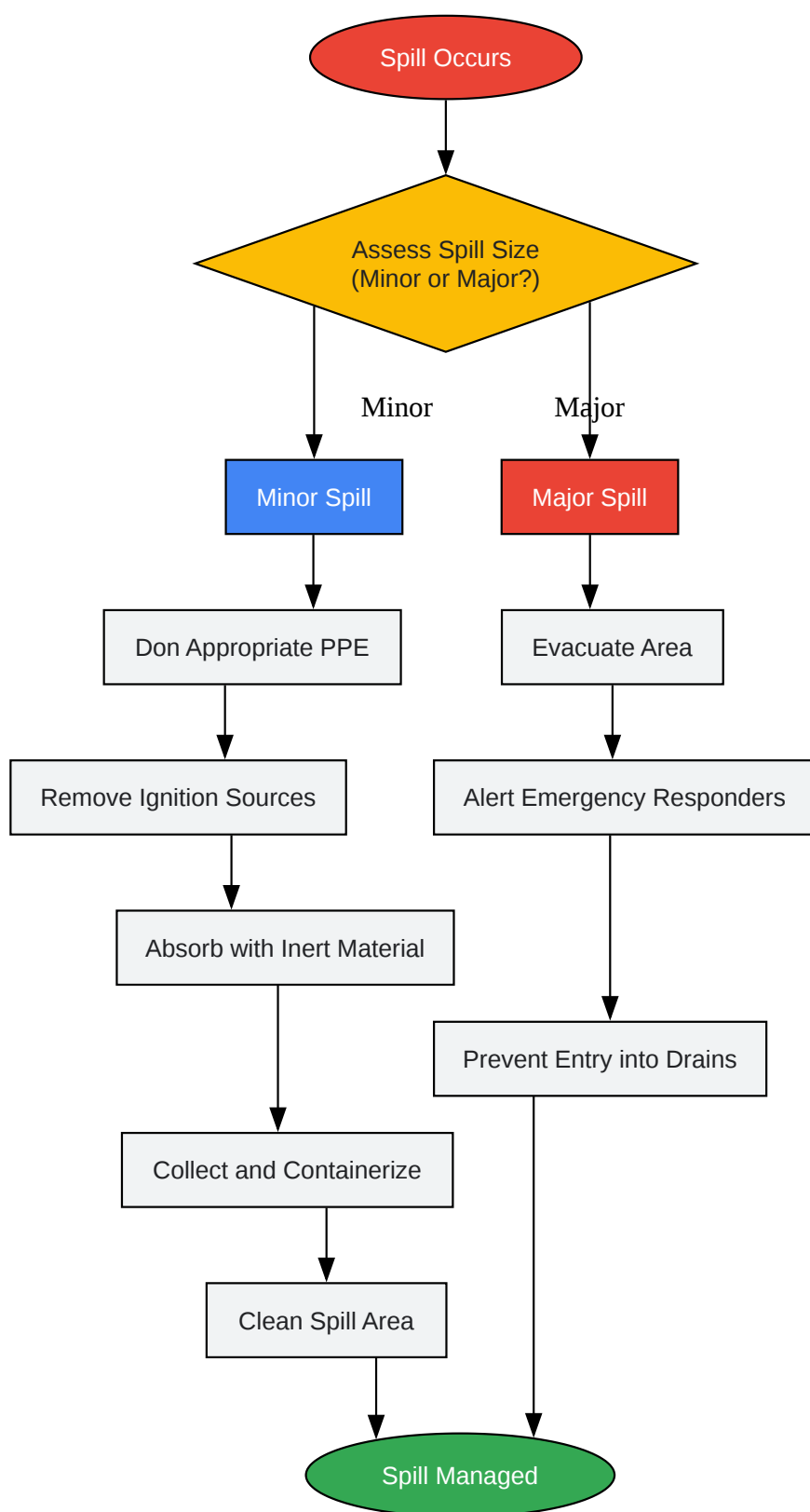
- Ventilation: Handle in a well-ventilated area. Ensure that eyewash stations and safety showers are in close proximity to the workstation.[1]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[1] Do not ingest or inhale.[1] Avoid smoking, naked lights, or ignition sources in the handling area.[2] Do not eat, drink, or smoke when using this product.[2]
- Hygiene: Always wash hands with soap and water after handling.[2]

Spill Response

In the event of a spill, follow the procedures outlined below and illustrated in the spill response workflow diagram.

- Minor Spills:
 - Remove all sources of ignition.[2]
 - Ventilate the area.

- Wear appropriate PPE.
- Contain and absorb the spill with an inert material such as sand, earth, or vermiculite.[\[2\]](#)
- Collect the absorbed material and place it in a suitable, labeled container for waste disposal.[\[2\]](#)
- Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area and alert emergency responders.[\[2\]](#)
 - If safe to do so, prevent the spill from entering drains or waterways.[\[2\]](#)[\[8\]](#)
 - Caution: Absorbent materials wet with the oil may auto-oxidize and self-heat, creating a fire hazard. Wet the contaminated absorbent material with water to prevent ignition.[\[2\]](#)



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Caption: Workflow for handling chemical spills of **(Z)-Methyl icos-11-enoate**.

First Aid Measures

- Inhalation: Move the person to fresh air. If symptoms occur, get medical attention.[1]
- Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If symptoms persist, call a physician.[2]

Disposal Plan

- Waste Disposal: Dispose of the material and its container in accordance with all applicable federal, state, and local regulations.[2] Do not allow the product to enter drains.[9]
- Contaminated Packaging: Empty containers should be taken to an approved waste handling site for recycling or disposal.

Experimental Protocols

(Z)-Methyl icos-11-enoate is intended for use as a biochemical reagent in a laboratory research setting.[10][11] Specific experimental protocols will vary depending on the research application. Users should consult relevant scientific literature and established laboratory procedures for their specific use case. When developing new procedures, a thorough risk assessment should be conducted.

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